

# A Comprehensive Technical Guide to the Physical Properties of Linalyl Isobutyrate

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## Compound of Interest

Compound Name: *Linalyl isobutyrate*

Cat. No.: *B1199181*

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## Introduction

**Linalyl isobutyrate** (CAS No. 78-35-3) is an ester recognized for its characteristic fruity and floral aroma, reminiscent of lavender and bergamot.[1][2][3] This monoterpenoid is a key component in the fragrance and flavor industries, valued for its application in perfumes, cosmetics, personal care items, and as a flavoring agent in food products.[1][4][5] Beyond its sensory attributes, a thorough understanding of its physical properties is essential for its application in research, formulation development, and quality control. This guide provides an in-depth overview of the core physical characteristics of **linalyl isobutyrate**, complete with experimental protocols and structured data for ease of reference.

## Core Physical Properties

The physical characteristics of **linalyl isobutyrate** are summarized in the table below, providing a quantitative overview of its key properties.

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>24</sub> O <sub>2</sub>	[1][3][4][6][7][8]
Molecular Weight	224.34 g/mol	[1][3][4][6][7][8][9]
Appearance	Colorless to pale yellow liquid	[4][10][11]
Odor	Fruity, lavender, woody, bergamot	[1][2][11]
Density	0.882 - 0.898 g/cm <sup>3</sup> @ 25°C	[10][11]
Boiling Point	228 - 230 °C @ 760 mmHg	[3][4][10][11]
Melting Point	< 25 °C	[10][12]
Refractive Index	1.446 - 1.453 @ 20°C	[4][10][11]
Solubility	Insoluble in water; miscible with alcohol and ether.[1][10] Soluble in organic solvents like acetone and methylated spirits.[13]	
Vapor Pressure	0.012 mmHg @ 25 °C (estimated)	[11]
Flash Point	71.67 °C (161.00 °F)	[11]
logP (o/w)	4.770 (estimated)	[11]

## Experimental Protocols

The determination of the physical properties of **linalyl isobutyrate** involves standardized laboratory procedures. Below are detailed methodologies for measuring its key characteristics.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[14] The Thiele tube method is a common and efficient technique for this determination, especially with small sample sizes.[15]

## Apparatus:

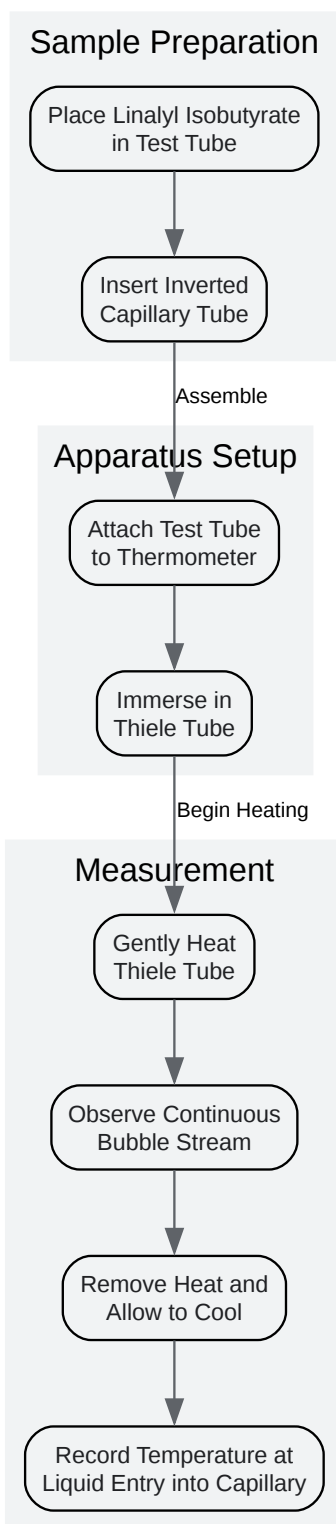
- Thiele tube
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Liquid paraffin or other suitable heating oil
- Stand and clamps

## Procedure:

- A small amount of **linalyl isobutyrate** is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.[\[16\]](#)
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the Thiele tube containing the heating oil.[\[16\]](#)
- The side arm of the Thiele tube is gently heated, allowing for uniform temperature distribution via convection currents.[\[16\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a continuous and rapid stream of bubbles is observed.[\[16\]](#)
- The heat source is then removed, and the apparatus is allowed to cool.

- The temperature at which the liquid sample begins to enter the capillary tube is recorded as the boiling point.<sup>[16]</sup>

### Workflow for Boiling Point Determination



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## Workflow for Boiling Point Determination

### Measurement of Density

Density, the mass per unit volume of a substance, is a fundamental physical property.<sup>[17][18]</sup> It can be accurately determined using a pycnometer or by the straightforward mass-volume measurement method.<sup>[17]</sup>

#### Apparatus:

- Graduated cylinder or volumetric flask
- Analytical balance

#### Procedure:

- The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.<sup>[19]</sup>
- A specific volume of **linalyl isobutyrate** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.<sup>[20]</sup>
- The mass of the graduated cylinder containing the liquid is then measured.<sup>[19]</sup>
- The mass of the **linalyl isobutyrate** is determined by subtracting the mass of the empty cylinder from the total mass.<sup>[19]</sup>
- The density is calculated by dividing the mass of the liquid by its volume.<sup>[19]</sup>
- To ensure accuracy, the measurement should be repeated multiple times, and the average value reported. It is also crucial to control and record the temperature, as density is temperature-dependent.<sup>[17]</sup>

### Determination of Refractive Index

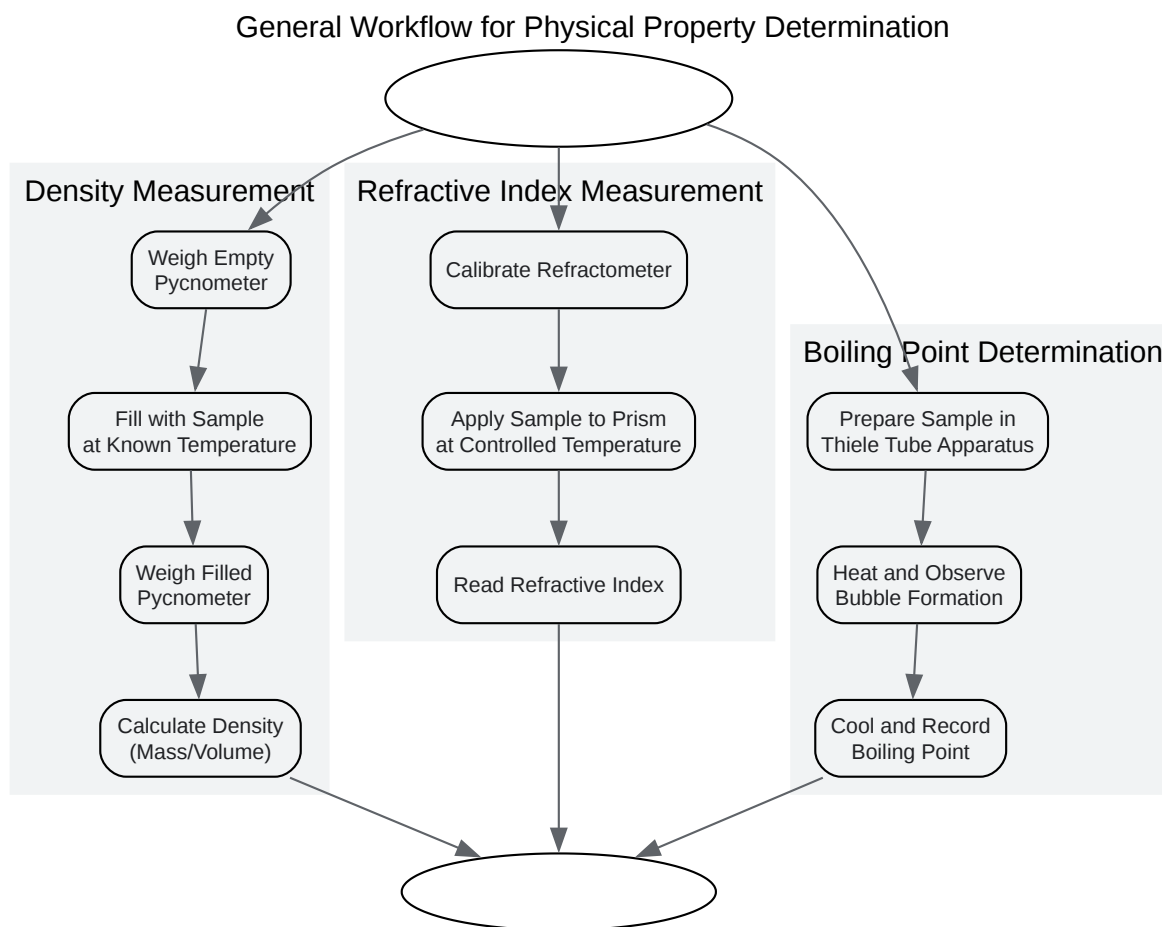
The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a valuable tool for identifying and assessing the purity of liquid samples.<sup>[21]</sup> An Abbe refractometer is commonly used for this measurement.<sup>[22]</sup>

#### Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (e.g., sodium lamp or white light with dispersion compensation)
- Dropper or pipette

#### Procedure:

- The refractometer is calibrated using a standard substance with a known refractive index, such as distilled water.
- The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.<sup>[22]</sup>
- A few drops of **linalyl isobutyrate** are placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The instrument is connected to a constant temperature water bath set to the desired temperature (typically 20°C).<sup>[21]</sup>
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark fields is sharp and centered in the crosshairs.<sup>[22]</sup>
- If a colored band is visible, the dispersion compensator is adjusted to achieve a sharp, black-and-white boundary.
- The refractive index is read directly from the instrument's scale.



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General Workflow for Physical Property Determination

## Solubility Testing

The solubility of an ester like **linalyl isobutyrate** is determined by its ability to form homogeneous mixtures with various solvents. Esters can act as hydrogen-bond acceptors, which influences their solubility in polar solvents.<sup>[13]</sup>

Apparatus:

- Test tubes
- Vortex mixer (optional)
- Graduated pipettes

#### Procedure:

- A measured volume or mass of **linalyl isobutyrate** is added to a test tube.
- A specific volume of the solvent to be tested (e.g., water, ethanol, ether) is added to the test tube.
- The mixture is agitated vigorously (e.g., by vortexing or shaking) for a set period to ensure thorough mixing.
- The mixture is allowed to stand and is then observed for the formation of a single homogeneous phase (soluble) or the presence of distinct layers or cloudiness (insoluble).
- The solubility can be qualitatively described (e.g., soluble, partially soluble, insoluble) or quantitatively determined by measuring the amount of solute that dissolves in a given amount of solvent at a specific temperature.

## Conclusion

The physical properties of **linalyl isobutyrate** are well-documented and critical for its effective use in various industrial and research applications. The data and protocols presented in this guide offer a comprehensive resource for professionals in drug development, flavor and fragrance science, and chemical research, enabling precise formulation, quality assessment, and innovative product development.

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